

Proper Disposal of SR-31747: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SR-31747

Cat. No.: B1682618

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Disclaimer: A specific Safety Data Sheet (SDS) detailing the explicit disposal procedures for **SR-31747** is not publicly available. The following guidance is based on established best practices for the handling and disposal of potent, non-volatile organic compounds in a laboratory setting. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health & Safety (EHS) department to ensure full compliance with all applicable local, state, and federal regulations.

SR-31747 is a sigma ligand with demonstrated immunosuppressive and anti-inflammatory properties.^[1] Due to its biological activity, proper handling and disposal are critical to ensure personnel safety and environmental protection. This guide provides essential procedural information for the safe management of **SR-31747** waste.

Chemical and Physical Data

A summary of key quantitative data for **SR-31747** is provided below for reference in handling and waste profiling.

Property	Value
Molecular Formula	C23H35Cl2N
Molecular Weight	396.44 g/mol
CAS Number	132173-07-0

Experimental Protocol for Proper Disposal

This protocol outlines the step-by-step methodology for the safe disposal of **SR-31747** from the point of generation to final hand-off for disposal.

Personal Protective Equipment (PPE)

Prior to handling **SR-31747** for disposal, all personnel must be equipped with the following standard laboratory PPE:

- Nitrile gloves (or other chemically resistant gloves)
- Safety glasses with side shields or chemical splash goggles
- A properly fitting laboratory coat

Waste Segregation and Containment

Proper segregation of waste streams is fundamental to safe and compliant disposal.

- **Solid Waste:** All solid waste contaminated with **SR-31747**, including unused neat compound, contaminated personal protective equipment (gloves, etc.), weighing papers, and pipette tips, must be collected in a designated, leak-proof, and sealable hazardous waste container. The container should be clearly labeled.
- **Liquid Waste:** All solutions containing **SR-31747** must be collected in a separate, shatter-resistant, and sealable hazardous waste container. It is critical to avoid mixing this waste stream with other, incompatible chemical wastes.

Decontamination of Laboratory Ware

- **Glassware and Equipment:** Reusable glassware and equipment that have come into contact with **SR-31747** should be decontaminated. This is typically achieved by a triple rinse with a suitable organic solvent (e.g., ethanol or acetone). The rinsate from these cleaning procedures must be collected and disposed of as liquid hazardous waste.
- **Work Surfaces:** Any spills should be immediately cleaned. Decontaminate the affected surface area with a suitable solvent and absorbent materials. All materials used for spill

cleanup must be disposed of as solid hazardous waste.

Waste Container Labeling and Storage

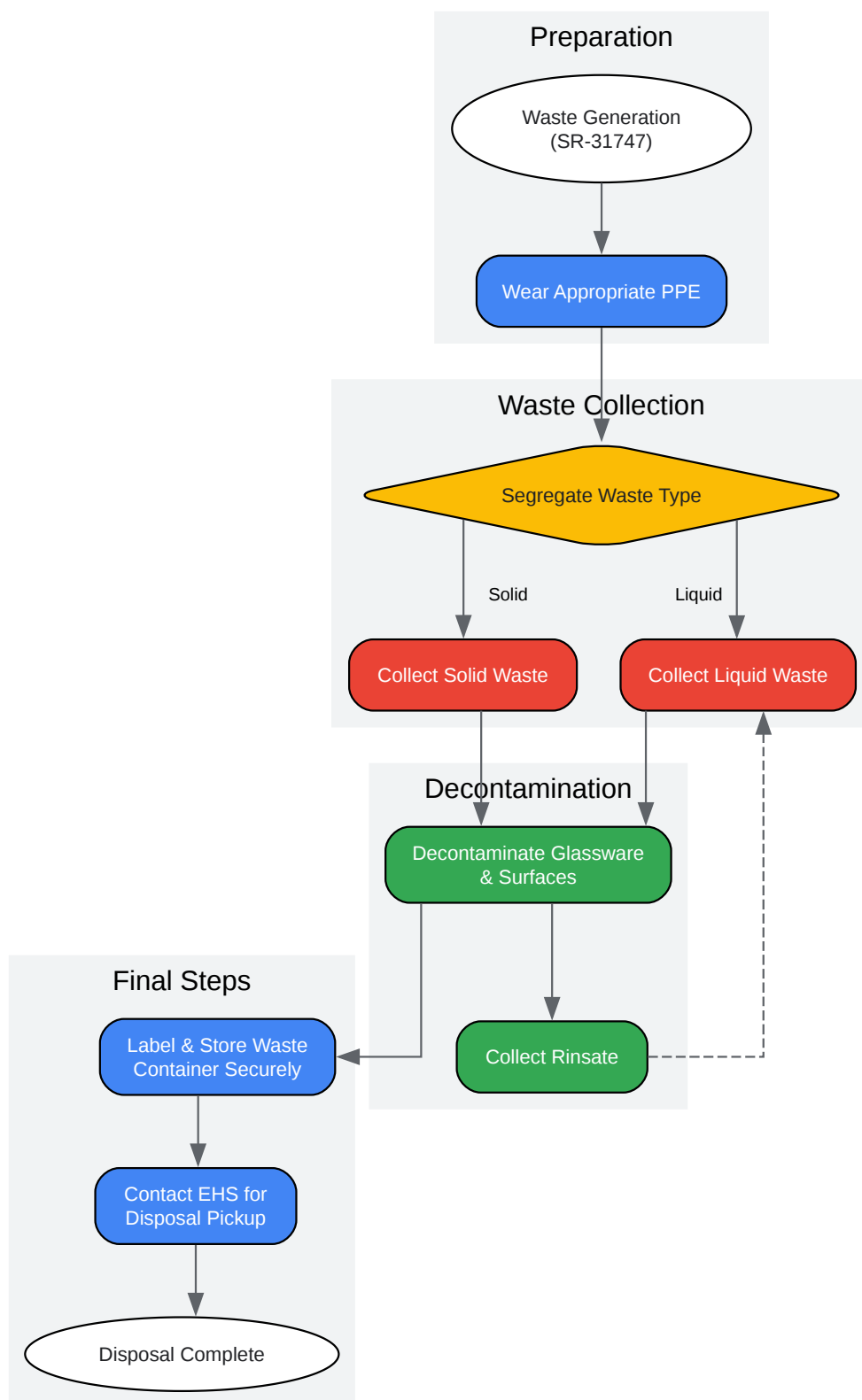
- **Labeling:** All hazardous waste containers must be accurately and clearly labeled with the words "Hazardous Waste," the full chemical name "**SR-31747**," and the primary hazard associated with the compound (e.g., "Toxic"). The date of waste accumulation should also be clearly marked.
- **Storage:** Waste containers should be stored in a designated satellite accumulation area that is secure and under the control of laboratory personnel. Ensure that containers are sealed when not in use.

Final Disposal

- **Institutional Procedures:** Follow your institution's specific procedures for the pickup and disposal of chemical hazardous waste. This typically involves contacting the EHS department to schedule a waste collection.
- **Regulatory Compliance:** Do not, under any circumstances, dispose of **SR-31747** down the sanitary sewer or in the regular trash. Improper disposal can lead to environmental contamination and significant regulatory penalties.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **SR-31747**.



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Caption: A logical workflow for the proper disposal of **SR-31747**.

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References

- 1. SR-31747 free base - Immunomart [immunomart.com]
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